

pamoic acid disodium salt vs calcium pamoate properties

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Compound Focus: Disodium pamoate monohydrate

CAS No.: 71607-30-2

Cat. No.: S949911

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Pamoic Acid Disodium Salt: Properties and Data

The following table consolidates the available chemical, biological, and safety information for pamoic acid disodium salt.

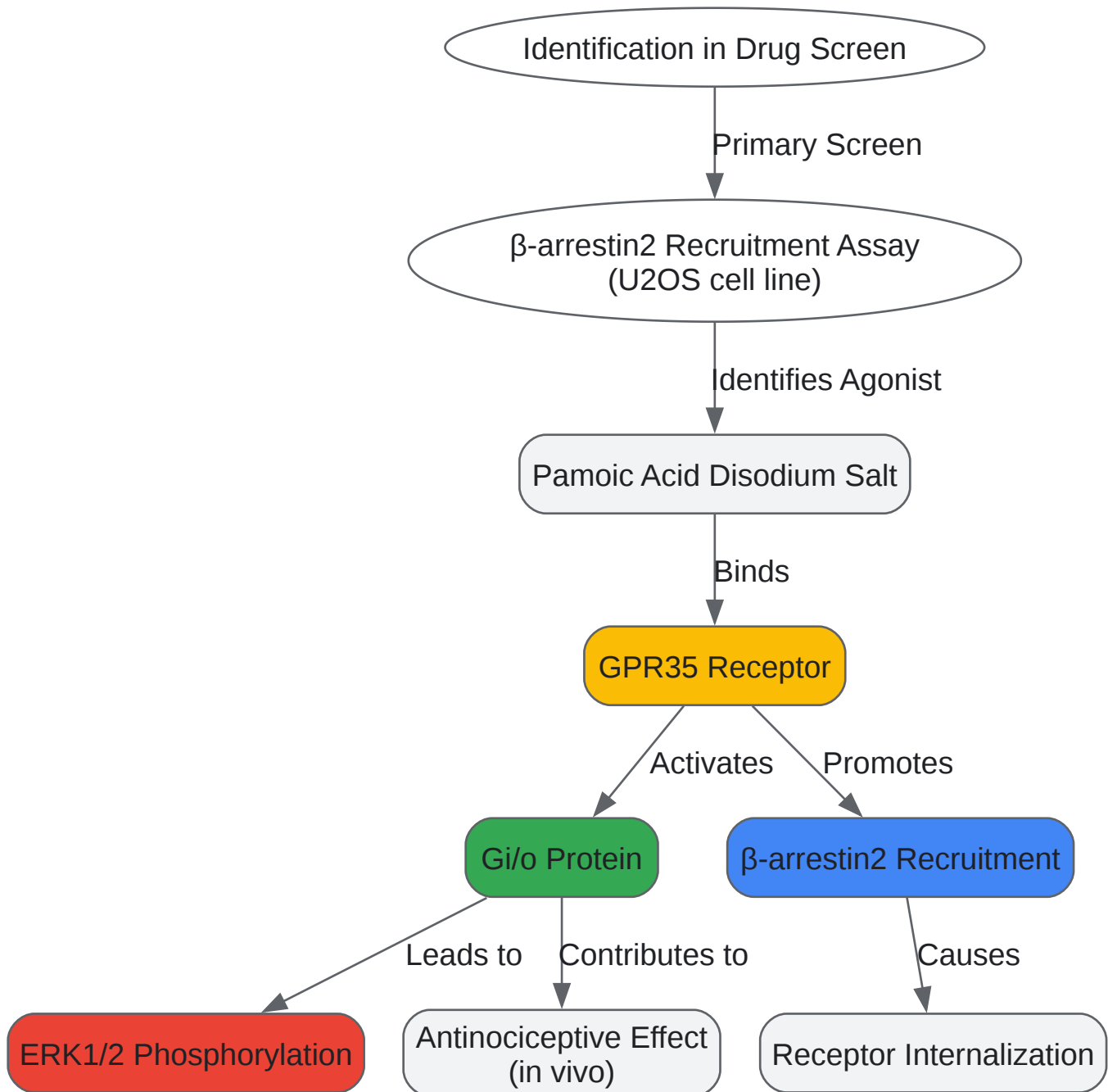
Property Category	Details for Pamoic Acid Disodium Salt
Chemical Structure	4,4'-Methylenebis(3-hydroxy-2-naphthalenecarboxylic acid) disodium salt [1] [2]
CAS Number	6640-22-8 [3] [4]
Molecular Formula	$C_{23}H_{14}Na_2O_6$ [1] [2]
Molecular Weight	432.33 g/mol [1] [2] [4]
Physical Form	Pale yellow to yellow powder [3]
Solubility	Soluble in water (100 mM) and DMSO (75 mM) [2]; 43 g/L in water at 20°C [3]

Property Category	Details for Pamoic Acid Disodium Salt
Storage	Desiccate at room temperature [1] [3] [2]
Biological Activity	Potent GPR35 agonist [5] [1] [6]. Induces β -arrestin2 recruitment, receptor internalization, and activates ERK1/2 signaling [1] [6]. Exhibits antinociceptive effects in a mouse visceral pain model [1] [6].
Key Experimental EC ₅₀	β -arrestin2 recruitment: 22 nM; ERK1/2 activation: 65 nM [1] [2]
Safety (Hazard Statements)	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [3]

Experimental Insights into Pamoic Acid Disodium Salt

The key findings on the biological activity of pamoic acid disodium salt come from a seminal 2010 study by Zhao et al. [6]. Here is a summary of the critical experimental protocols and findings:

- **Discovery Context:** The activity was discovered during a screen of the Prestwick Chemical library of marketed drugs and bioactive compounds, designed to identify activators of the orphan receptor GPR35 using a **β -arrestin2 (β -arr2) recruitment assay** [6].
- **Key Finding:** The study revealed that **pamoic acid itself is a potent GPR35 agonist**, contrary to its traditional classification as an "inactive" pharmaceutical ingredient used to modify drug solubility and release profiles [5] [6].
- **Signaling Pathway:** The research demonstrated that pamoic acid activates GPR35, which is coupled to **Gi/o-type G proteins**. This activation leads to several downstream effects [5] [6]. The diagram below illustrates this signaling pathway and the experimental workflow used to discover it.



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Suggestions for Further Research

Since data on "calcium pamoate" was not available in the search, you may need to investigate the following areas to build a complete comparison:

- **Verify the Compound Name:** Confirm the exact chemical nomenclature. "Calcium pamoate" may be a hypothetical or less common salt form.
- **Explore Broader Literature:** Search for scientific papers on the pre-formulation of pamoate salts with different cations (e.g., calcium, zinc, magnesium) to understand general trends in how the cation affects properties like solubility and stability.
- **Practical Sourcing:** Pamoic acid disodium salt is readily available from multiple major chemical suppliers (e.g., Sigma-Aldrich, Tocris, TCI) [3], which typically provide detailed certificates of analysis.

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References

1. Pamoic acid disodium salt | CAS 6640-22-8 [tocris.com]
2. Pamoic acid disodium salt (CAS 6640-22-8) [rndsystems.com]
3. | 6640-22-8 Pamoic acid disodium salt [chemicalbook.com]
4. | CAS 6640-22-8 | SCBT - Santa Cruz... Pamoic acid disodium salt [scbt.com]
5. Mind Your Salts: When the Inactive Constituent Isn't [sciencedirect.com]
6. Targeting of the Orphan Receptor GPR35 by Pamoic Acid [pmc.ncbi.nlm.nih.gov]

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